

Preparing Pirenzepine HCl Hydrate Stock Solutions for Laboratory Use

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Compound of Interest		
Compound Name:	Pirenzepine hcl hydrate	
Cat. No.:	B15073514	Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Pirenzepine hydrochloride (HCI) hydrate is a selective antagonist of the M1 muscarinic acetylcholine receptor (mAChR).[1][2] Its selectivity for the M1 receptor subtype makes it a valuable tool in pharmacological research to differentiate between M1 and other mAChR-mediated effects.[3][4] Pirenzepine is commonly used in studies related to gastric acid secretion, peptic ulcer disease, and neuroscience research involving cholinergic pathways.[1] [2][5][6][7] Proper preparation of **Pirenzepine HCI hydrate** stock solutions is crucial for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **Pirenzepine HCI hydrate** solutions for in vitro and in vivo laboratory use.

Physicochemical Properties and Solubility

Pirenzepine HCI hydrate is a white to light yellow powder. It is hygroscopic and should be stored in a desiccated environment. The dihydrochloride form has a molecular weight of approximately 424.32 g/mol, while the monohydrate dihydrochloride form has a molecular weight of about 442.3 g/mol .[3][8][9] Understanding the solubility of **Pirenzepine HCI hydrate** is critical for preparing appropriate stock solutions.



Solvent	Solubility	Concentration (mM)	Reference
Water	84 mg/mL	197.96 mM	[8]
Water	50 mg/mL	-	
PBS (pH 7.2)	~10 mg/mL	-	[3]
DMSO	1-2 mg/mL	2.35 - 4.71 mM	[8][10]
Ethanol	Insoluble	-	[8]

Note: Solubility can vary slightly between different batches of the compound.[8]

Stability

The stability of Pirenzepine in aqueous solutions is pH-dependent. Studies on the degradation kinetics of Pirenzepine hydrochloride in aqueous solution have shown that it is most stable at a pH of approximately 5.1.[11] It is unstable in strongly acidic or basic conditions.[11] Aqueous solutions are not recommended to be stored for more than one day.[3] For longer-term storage, it is advisable to prepare aliquots of the stock solution and store them frozen. Stock solutions in DMSO can be stored at -20°C for up to one month or at -80°C for up to six months.[12][13]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Aqueous Stock Solution (e.g., 50 mg/mL)

This protocol is suitable for preparing a high-concentration stock solution for subsequent dilution in aqueous buffers for in vitro assays.

Materials:

- Pirenzepine HCl hydrate powder
- Sterile, deionized, or distilled water
- Sterile conical tubes or vials



- Calibrated analytical balance
- Vortex mixer
- Sterile 0.22 μm syringe filter

Procedure:

- Weighing: Accurately weigh the desired amount of Pirenzepine HCl hydrate powder using a
 calibrated analytical balance. For example, to prepare 1 mL of a 50 mg/mL solution, weigh
 50 mg of the powder.
- Dissolution: Add the weighed powder to a sterile conical tube. Add a portion of the sterile water (e.g., 0.8 mL) to the tube.
- Mixing: Vortex the solution until the powder is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
- Volume Adjustment: Once dissolved, add sterile water to reach the final desired volume (e.g., 1 mL).
- Sterilization: Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a sterile container.
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to one month) or -80°C for long-term storage (up to six months). For immediate use, aqueous solutions should be prepared fresh and used within 24 hours.[3]

Protocol 2: Preparation of a DMSO Stock Solution (e.g., 1 mg/mL)

This protocol is suitable for preparing a stock solution in an organic solvent, which can be further diluted in cell culture media or other aqueous buffers.

Materials:



- Pirenzepine HCI hydrate powder
- · Anhydrous, sterile-filtered DMSO
- Sterile conical tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Weighing: Accurately weigh the desired amount of Pirenzepine HCl hydrate powder. For example, to prepare 1 mL of a 1 mg/mL solution, weigh 1 mg of the powder.
- Dissolution: Add the weighed powder to a sterile conical tube. Add the desired volume of anhydrous DMSO (e.g., 1 mL).
- Mixing: Vortex the solution until the powder is completely dissolved.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes. Store the aliquots at -20°C for up to one month or -80°C for up to six months.[12][13]

Note on using DMSO stock solutions: When diluting DMSO stock solutions into aqueous buffers or cell culture media, ensure the final concentration of DMSO is not toxic to the cells or experimental system (typically <0.5%).

Visualizations

Pirenzepine Mechanism of Action

Pirenzepine acts as a selective antagonist at the M1 muscarinic acetylcholine receptor.[1][2] These receptors are G-protein coupled receptors that, upon activation by acetylcholine, can modulate various downstream signaling pathways, including the inhibition of adenylate cyclase and the breakdown of phosphoinositides.[5][6][7]





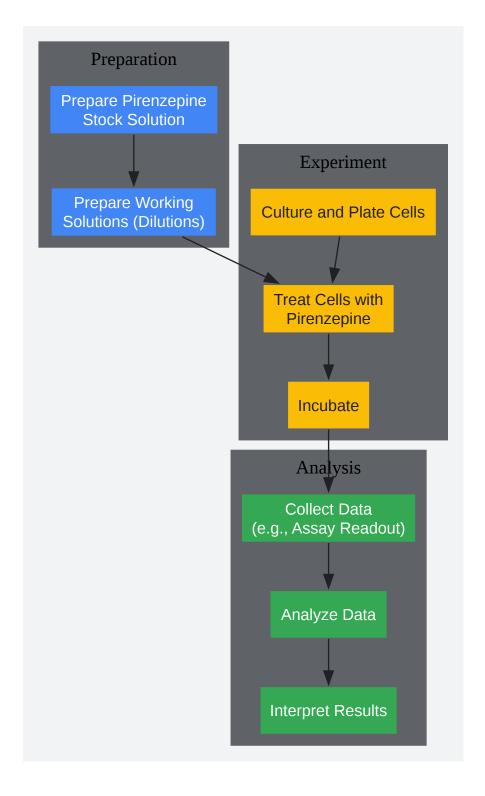
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Caption: Pirenzepine blocks the M1 muscarinic receptor.

Experimental Workflow for In Vitro Assay

The following diagram illustrates a general workflow for using a **Pirenzepine HCI hydrate** stock solution in a typical in vitro cell-based assay.





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Caption: Workflow for using Pirenzepine in vitro.



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